

Application Notes and Protocols for CRISPR/Cas9-Mediated ACACA Gene Editing

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Compound of Interest

Compound Name: AACAA

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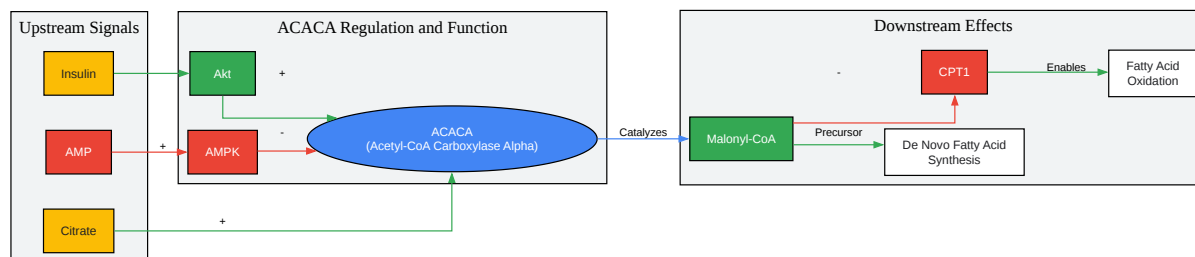
Introduction

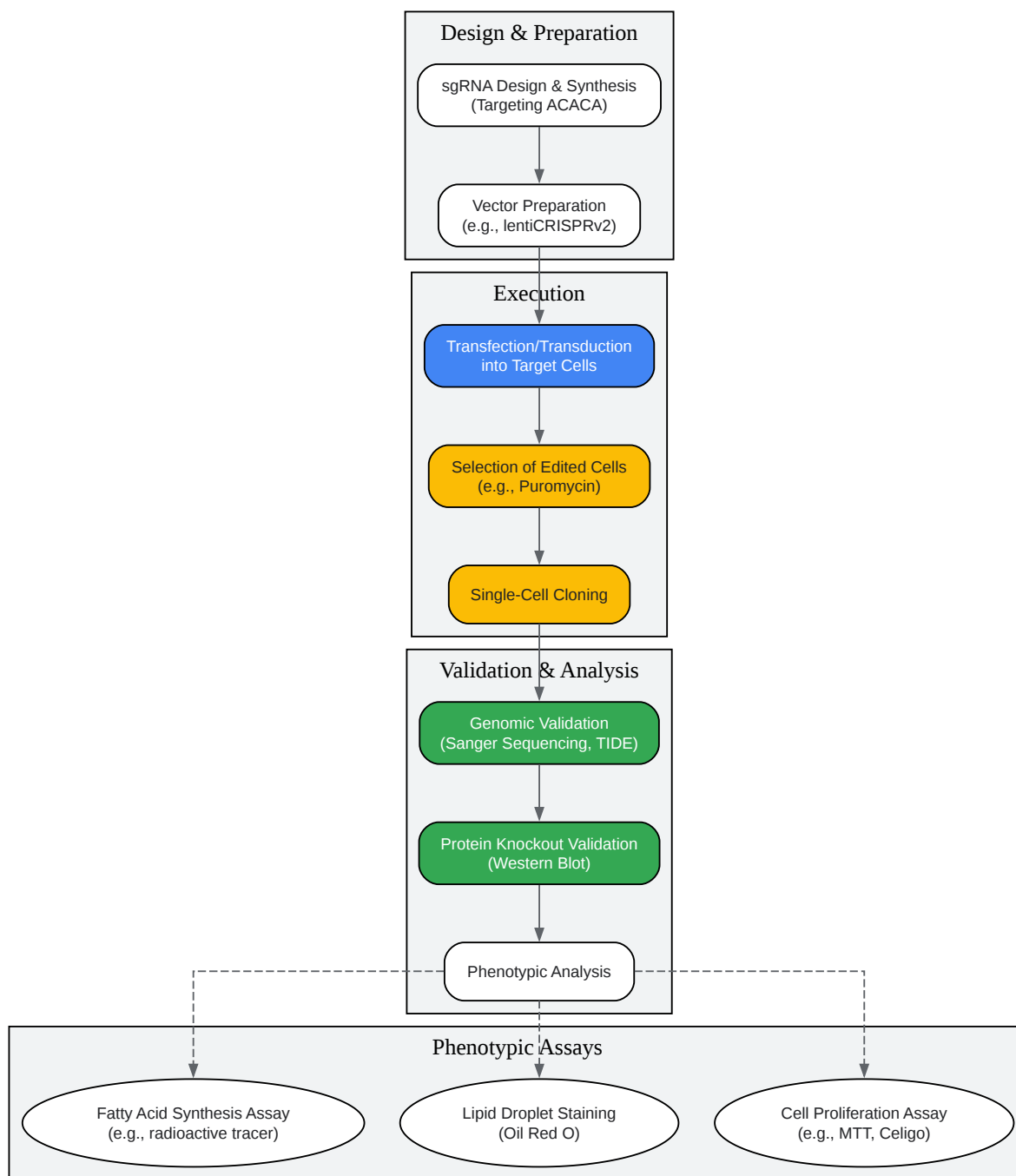
Acetyl-CoA carboxylase alpha (ACACA) is a critical enzyme in the de novo fatty acid synthesis pathway, catalyzing the irreversible carboxylation of acetyl-CoA to malonyl-CoA.[1][2] This rate-limiting step makes ACACA a key regulator of lipid metabolism and a potential therapeutic target in various diseases, including metabolic disorders and cancer.[2] The CRISPR/Cas9 system offers a powerful and precise tool for editing the ACACA gene, enabling researchers to investigate its function, validate it as a drug target, and develop novel therapeutic strategies.

These application notes provide a comprehensive guide to utilizing CRISPR/Cas9 for ACACA gene editing, covering experimental design, detailed protocols, and validation methods.

Signaling Pathways and Experimental Workflow

The following diagrams illustrate the key signaling pathway involving ACACA and a typical experimental workflow for CRISPR/Cas9-mediated gene knockout.





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References

- 1. researchgate.net [researchgate.net]
- 2. Cellular Fatty Acid Metabolism and Cancer - PMC [pmc.ncbi.nlm.nih.gov]
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